

Independent verification of the chemical composition of commercial pangamic acid

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Compound of Interest

Compound Name: Calcium pangamate

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Independent Verification of Commercial Pangamic Acid: A Guide for Researchers

A Comparative Analysis of an Enigmatic Supplement

For decades, "pangamic acid," also known as "vitamin B15," has been marketed with a variety of health claims, from enhancing athletic performance to supporting cardiovascular and respiratory health. However, a critical review of the scientific literature and regulatory stances reveals a significant and persistent issue: there is no standardized chemical identity for pangamic acid.^{[1][2]} This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the reported chemical compositions of commercial pangamic acid products, details the analytical methodologies required for their independent verification, and contrasts these enigmatic formulations with well-characterized alternatives.

The Pangamic Acid Identity Crisis: Theoretical vs. Actual Composition

The substance originally termed "pangamic acid" was described as an ester of D-gluconic acid and dimethylglycine (DMG).^[3] However, independent analyses of commercially available products have revealed a starkly different reality. Instead of a single, consistent compound, these supplements are often highly variable mixtures of substances, many of which are unrelated to the original proposed structure.

The U.S. Food and Drug Administration (FDA) has stated that there is no established identity for pangamic acid and does not recognize it as a vitamin.[1] Furthermore, the agency has expressed concerns about the safety of some ingredients found in these products. This lack of a standard makes it impossible to conduct traditional dose-response or efficacy studies and presents a significant challenge for researchers attempting to verify product contents.

The table below summarizes the discrepancy between the theoretical composition of pangamic acid and the components that have been identified in commercial formulations through various independent investigations.

Attribute	Theoretical Pangamic Acid (as D-gluconodimethyl aminoacetic acid)	Independently Verified Commercial "Pangamic Acid"
Primary Chemical Entity	A single, defined ester of D-gluconic acid and dimethylglycine (DMG).	A highly variable mixture of compounds.
Commonly Identified Components	N/A	Dimethylglycine (DMG), Calcium Gluconate, Glycine, Diisopropylamine dichloroacetate (DIPA), Calcium Chloride, Lactose, and other undeclared substances.
Consistency	Consistent chemical structure and molecular weight.	Inconsistent formulations, varying from batch to batch and manufacturer to manufacturer.
Regulatory Status	Not officially recognized as a vitamin or essential nutrient.	Considered an unapproved new drug when marketed with disease claims.

Experimental Protocols for Chemical Verification

Given the undefined nature of pangamic acid supplements, a multi-platform analytical approach is necessary for comprehensive characterization. The following protocols describe how a researcher might approach the identification and quantification of the various components likely to be found in a commercial "vitamin B15" product.

High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) for Non-Volatile Components

HPLC coupled with mass spectrometry is a powerful technique for identifying and quantifying non-volatile and polar compounds such as amino acids, organic acids, and their derivatives.

Objective: To identify and quantify components like dimethylglycine (DMG), glycine, and gluconic acid.

Methodology:

- **Sample Preparation:**
 - Accurately weigh 100 mg of the powdered supplement.
 - Dissolve the sample in 10 mL of a 50:50 mixture of methanol and deionized water.
 - Vortex for 5 minutes to ensure complete dissolution.
 - Centrifuge at 10,000 x g for 10 minutes to pellet insoluble excipients.
 - Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial.
 - Prepare a serial dilution of the filtered extract for calibration.
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column (e.g., 150 mm x 2.1 mm, 3 µm particle size) is suitable for separating these polar analytes.
 - **Mobile Phase:** A gradient elution is recommended.
 - **Mobile Phase A:** 0.1% formic acid in water.

- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Program: Start with 100% A, ramp to 95% B over 15 minutes, hold for 5 minutes, and then return to initial conditions to re-equilibrate.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 30°C.
- Mass Spectrometry Detection:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode for DMG and glycine, and negative mode for gluconic acid.
 - Analysis Mode: Full scan mode to identify unknown compounds, followed by Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for targeted quantification using analytical standards.
 - Data Analysis: Compare the retention times and mass spectra of the peaks in the sample to those of certified reference standards for positive identification and quantification.

Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile and Semi-Volatile Components

GC-MS is ideal for the analysis of volatile and semi-volatile compounds. For pangamic acid analysis, it is particularly useful for identifying potentially harmful contaminants like diisopropylamine dichloroacetate (DIPA) after derivatization.

Objective: To detect and quantify volatile impurities and derivatized non-volatile components.

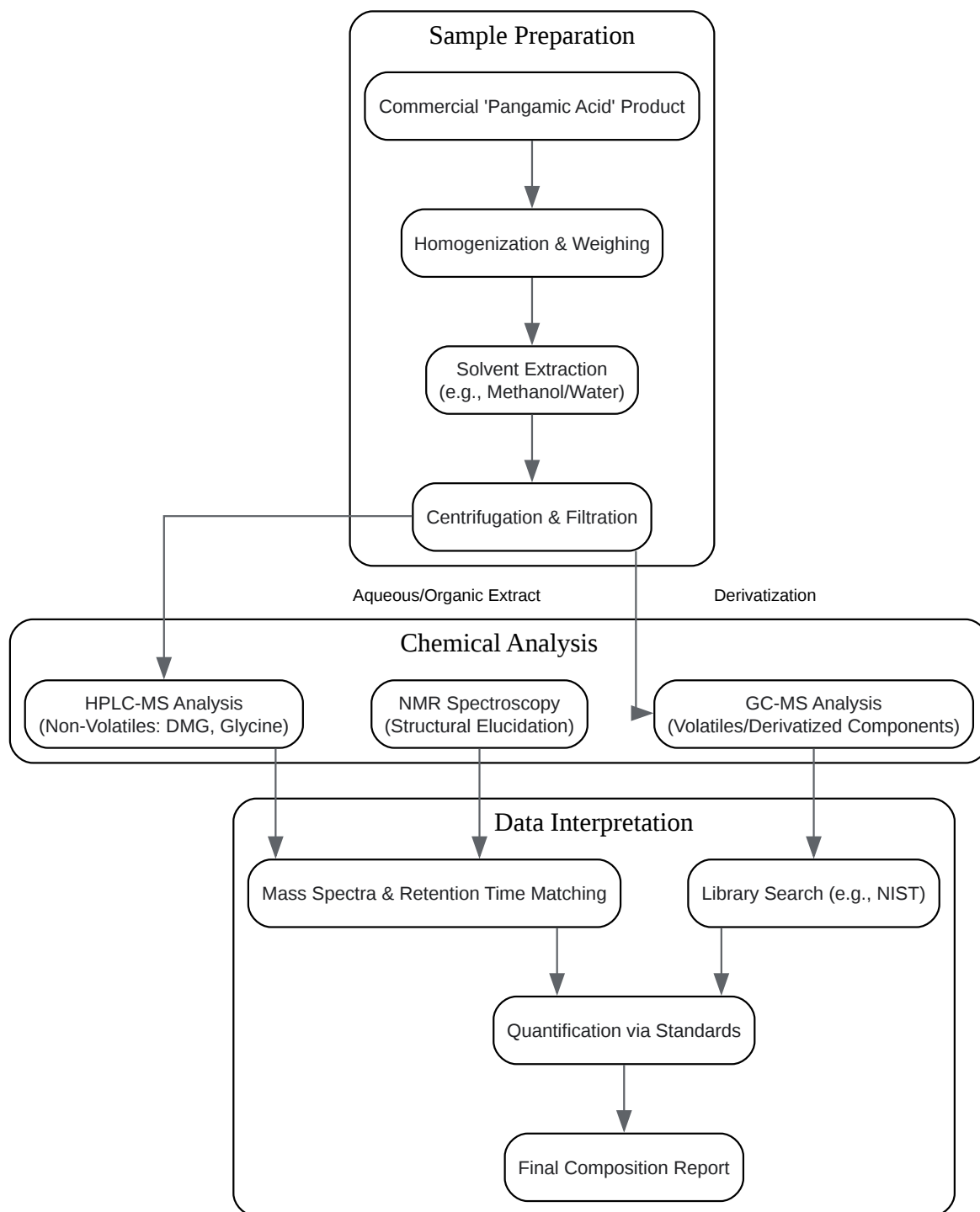
Methodology:

- Sample Preparation and Derivatization:
 - Use the same aqueous/methanolic extract prepared for HPLC-MS.
 - Evaporate 1 mL of the extract to dryness under a gentle stream of nitrogen.

- To the dried residue, add 100 μ L of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) and 100 μ L of pyridine.
- Heat the mixture at 70°C for 60 minutes to convert non-volatile compounds (like DMG and gluconic acid) into their volatile trimethylsilyl (TMS) derivatives.
- Chromatographic Conditions:
 - Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness).
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injection: 1 μ L in splitless mode.
 - Temperature Program: Initial temperature of 60°C, hold for 2 minutes, then ramp at 10°C/min to 300°C and hold for 5 minutes.
- Mass Spectrometry Detection:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Analysis Mode: Full scan mode (m/z 40-600).
 - Data Analysis: Identify compounds by comparing their mass spectra with a reference library (e.g., NIST). Quantify using analytical standards of any identified compounds.

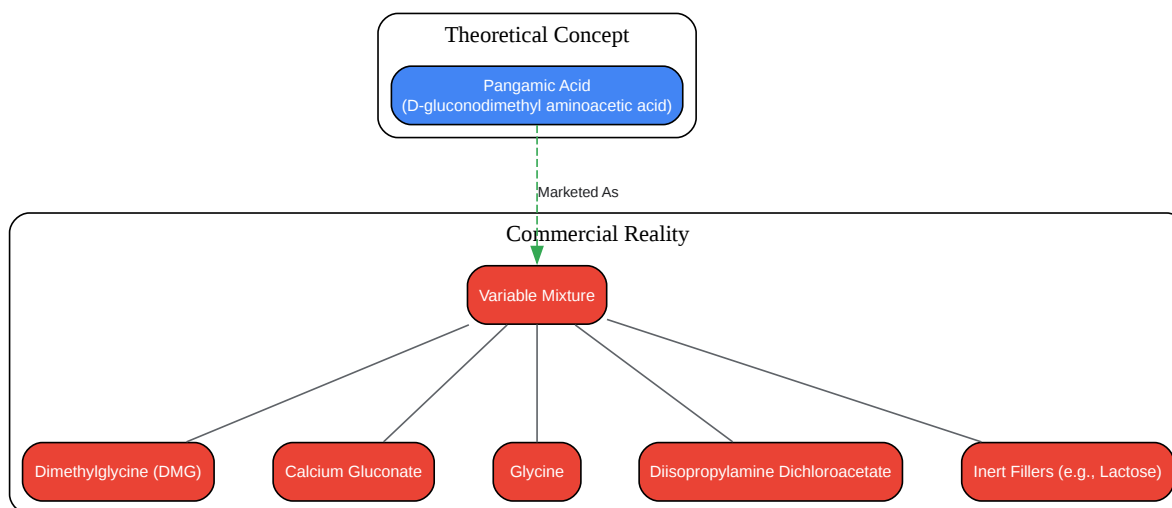
Visualizing the Analytical Workflow and Compositional Discrepancy

To clarify the process of analysis and the conceptual problem with "pangamic acid," the following diagrams are provided.



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Caption: Experimental workflow for the chemical analysis of a commercial pangamic acid product.



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Caption: Discrepancy between the theoretical pangamic acid and its commercial reality.

Alternatives to Pangamic Acid

For researchers investigating the purported benefits of pangamic acid, such as enhanced athletic performance or antioxidant support, it is more scientifically rigorous to study well-characterized compounds. These alternatives have defined chemical structures, established mechanisms of action, and a body of clinical research to support their use.

- For Athletic Performance:
 - Creatine Monohydrate: Extensively studied for its role in energy production (ATP recycling) in muscle tissue, leading to improved strength, power output, and lean mass.

- Beta-Alanine: A precursor to carnosine, which buffers acid in muscles during high-intensity exercise, thereby delaying fatigue.
- For Antioxidant Support:
 - N-Acetylcysteine (NAC): A precursor to the potent intracellular antioxidant glutathione. It is used clinically for a variety of conditions related to oxidative stress.
 - Coenzyme Q10 (CoQ10): A vital component of the electron transport chain and a powerful antioxidant that protects cells from oxidative damage.

In conclusion, the term "pangamic acid" or "vitamin B15" on a supplement label provides little to no information about the actual chemical contents of the product. Independent verification is essential for any scientific investigation, and researchers should be prepared to encounter a variety of substances, some of which may have pharmacological activity or pose safety risks. For studies on specific health outcomes, focusing on well-defined chemical entities with established safety and efficacy profiles is a more robust and reliable scientific approach.

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